

The Definitive Guide to Using Trimethoprim-13C3 as an Internal Standard

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Compound of Interest

Compound Name: Trimethoprim-13C3

Cat. No.: B564383

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This in-depth guide provides a comprehensive overview of the application of **Trimethoprim-13C3** as an internal standard for the quantitative analysis of trimethoprim. Designed for professionals in research and drug development, this document details the principles of isotope dilution mass spectrometry, experimental protocols for sample preparation and analysis, and presents key quantitative data to support methodological validation.

Introduction to Trimethoprim and the Role of an Internal Standard

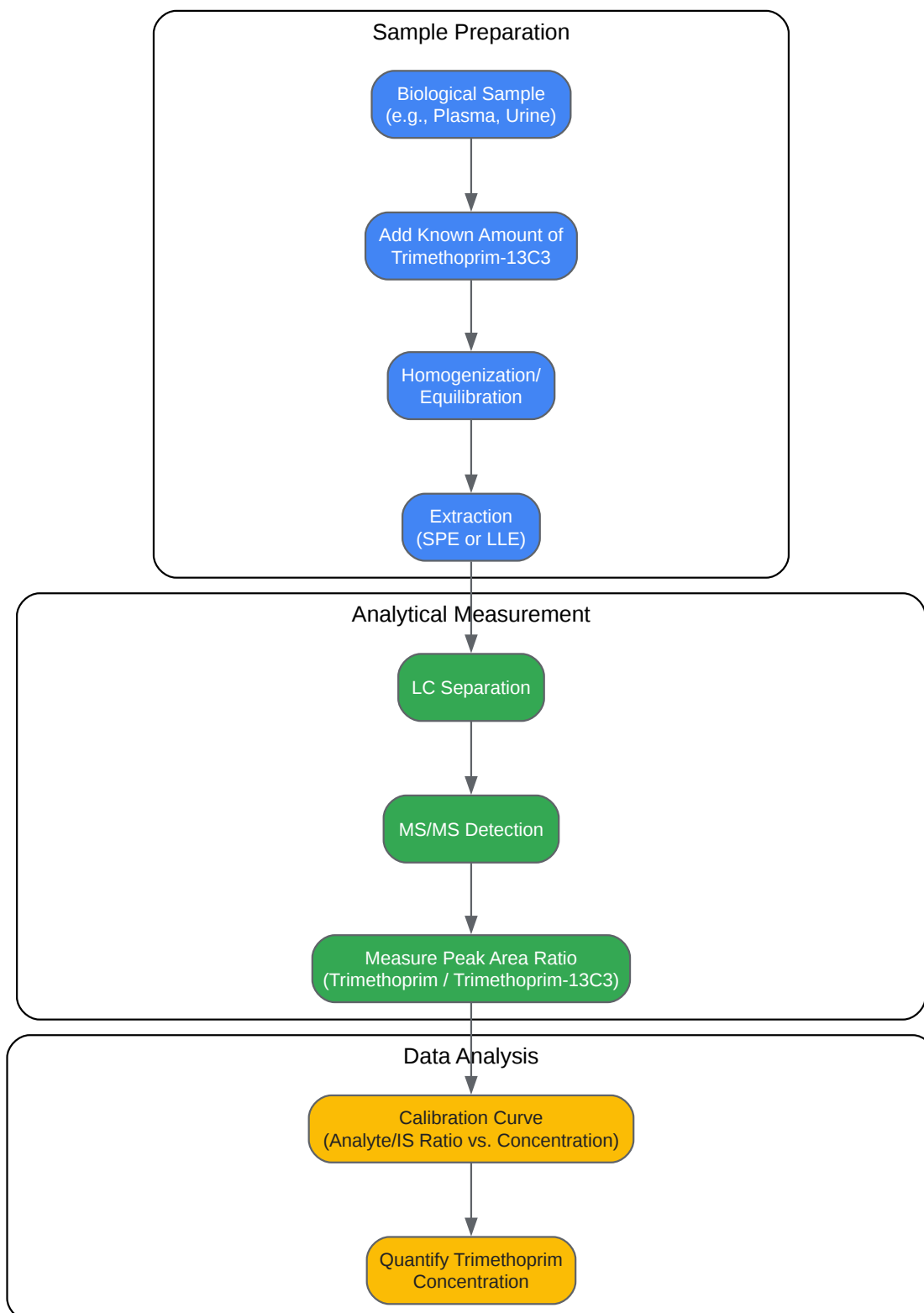
Trimethoprim is a synthetic bacteriostatic antibiotic, often used in combination with sulfamethoxazole, to treat a variety of bacterial infections by inhibiting dihydrofolate reductase. Accurate quantification of trimethoprim in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and environmental analysis. The use of a stable isotope-labeled internal standard, such as **Trimethoprim-13C3**, is the gold standard for achieving the highest accuracy and precision in mass spectrometry-based quantification.

Trimethoprim-13C3 is a form of trimethoprim in which three carbon atoms in the trimethoxybenzyl group have been replaced with the heavy isotope, carbon-13.^{[1][2]} This isotopic labeling makes it an ideal internal standard for isotope dilution mass spectrometry (IDMS) as it shares identical chemical and physical properties with the unlabeled analyte, but is distinguishable by its mass-to-charge ratio (m/z).

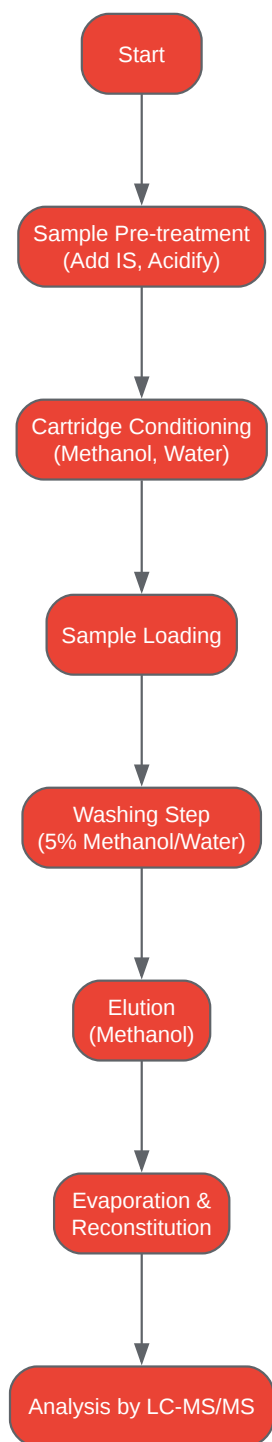
The Principle of Isotope Dilution Mass Spectrometry (IDMS)

Isotope Dilution Mass Spectrometry is a powerful analytical technique that relies on the addition of a known amount of an isotopically enriched standard (the "spike") to a sample containing the analyte of interest. The key principle is that the isotopically labeled standard behaves identically to the native analyte during sample preparation and analysis, thus compensating for any sample loss or matrix effects. By measuring the ratio of the native analyte to the isotopically labeled standard using a mass spectrometer, the initial concentration of the analyte in the sample can be accurately determined.

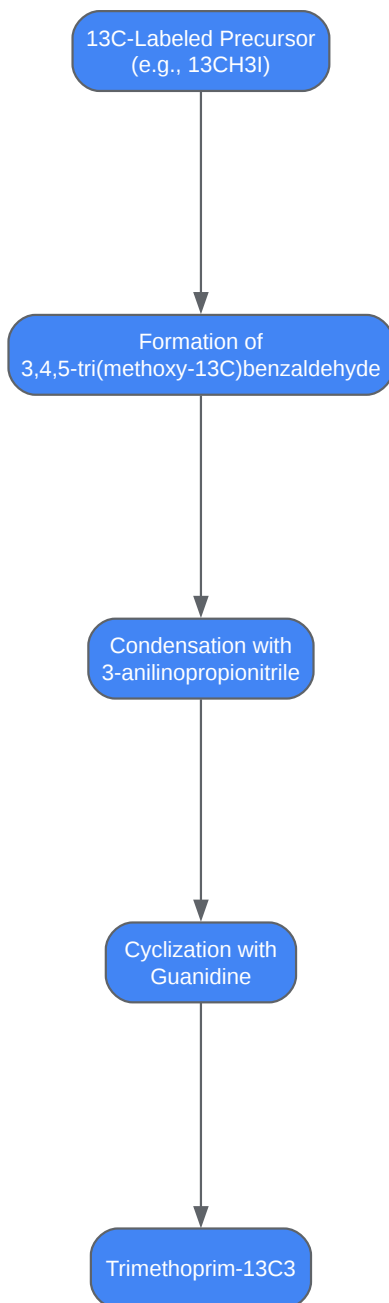
Below is a diagram illustrating the fundamental workflow of the IDMS technique.



Solid-Phase Extraction Workflow



Conceptual Synthesis of Trimethoprim-13C3

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References

- 1. Purchase [13C3]-Trimethoprim [nucleosyn.com]
- 2. Trimethoprim-13C3 | 1189970-95-3 [amp.chemicalbook.com]
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